

Application Note: Fructose Aroma Profiling by Headspace GC-MS

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Compound of Interest

Compound Name: Fructose

Cat. No.: B1293620

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Abstract

This application note details a sensitive and robust method for the qualitative and quantitative analysis of **Fructose** (ethyl 2-(2-methyl-1,3-dioxolan-2-yl)acetate) using static headspace gas chromatography-mass spectrometry (HS-GC-MS). **Fructose**, a key aroma compound with a characteristic sweet, fruity, and apple-like scent, is widely used in the flavor and fragrance industry.[1][2][3] The described protocol provides a starting point for researchers, scientists, and quality control professionals for the accurate profiling and quantification of **Fructose** in various matrices, such as consumer products and raw materials.

Introduction

Fructose (CAS No. 6413-10-1) is a synthetic fragrance ingredient valued for its strong and pleasant fruity aroma, reminiscent of apples, pineapples, and strawberries.[2] Its volatility makes it an ideal candidate for analysis by headspace techniques, which minimize sample preparation and reduce the risk of contamination by non-volatile matrix components.[4][5][6] Headspace sampling coupled with the selectivity and sensitivity of GC-MS provides a powerful tool for the characterization of **Fructose**'s aroma profile and its quantification at trace levels.[4][7] This application note outlines a comprehensive protocol for HS-GC-MS analysis, including sample preparation, instrument parameters, and data analysis, and presents a logical workflow for method development.

Experimental Protocols

Sample Preparation

Proper sample preparation is critical for reproducible and accurate results. The following protocol is a general guideline and should be optimized for the specific sample matrix.

- Materials:
 - 20 mL headspace vials with magnetic crimp caps and PTFE/silicone septa
 - **Fructose** standard ($\geq 98\%$ purity)
 - Methanol (or other suitable volatile organic solvent)
 - Sodium chloride (NaCl) (analytical grade)
 - Internal Standard (IS) (e.g., 3-hexanone or a deuterated analog of a similar ester)
- Standard Preparation:
 - Prepare a stock solution of **Fructose** in methanol at a concentration of 1000 $\mu\text{g/mL}$.
 - Prepare a series of working standard solutions by serial dilution of the stock solution to create a calibration curve (e.g., 0.1, 0.5, 1, 5, 10, 25 $\mu\text{g/mL}$).
 - Prepare an internal standard stock solution at 1000 $\mu\text{g/mL}$ and dilute to a working concentration of 10 $\mu\text{g/mL}$.
- Sample Preparation:
 - Accurately weigh 1.0 g (or measure 1.0 mL) of the sample into a 20 mL headspace vial.
 - For solid or viscous samples, dissolve or disperse the sample in a suitable solvent.
 - Add 1.0 g of NaCl to the vial to increase the partitioning of **Fructose** into the headspace.
 - Spike the sample with the internal standard to a final concentration of 10 $\mu\text{g/mL}$.
 - Immediately seal the vial with a magnetic crimp cap.

Headspace GC-MS Analysis

The following instrumental parameters provide a starting point for the analysis of **Fructose**. Optimization may be required based on the specific instrumentation and sample matrix.

Table 1: Headspace Autosampler and GC-MS Parameters

Parameter	Value
Headspace Autosampler	
Vial Equilibration Temp.	80 °C
Vial Equilibration Time	30 min
Agitation	On (e.g., 500 rpm)
Syringe Temperature	90 °C
Injection Volume	1.0 mL
Injection Mode	Split (Split ratio 10:1 or as needed)
Gas Chromatograph	
Inlet Temperature	250 °C
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent non-polar column
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Oven Temperature Program	Initial 50 °C (hold 2 min), ramp at 10 °C/min to 280 °C (hold 5 min)
Mass Spectrometer	
Ion Source Temperature	230 °C
Interface Temperature	280 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	m/z 40-350
Data Acquisition	Full Scan for qualitative analysis, Selected Ion Monitoring (SIM) for quantitative analysis
Fructose Quantifier Ion	m/z 87
Fructose Qualifier Ions	m/z 43, 159

Data Presentation

Quantitative data should be summarized for clarity and easy comparison. The following tables provide examples of how to present calibration data and sample analysis results.

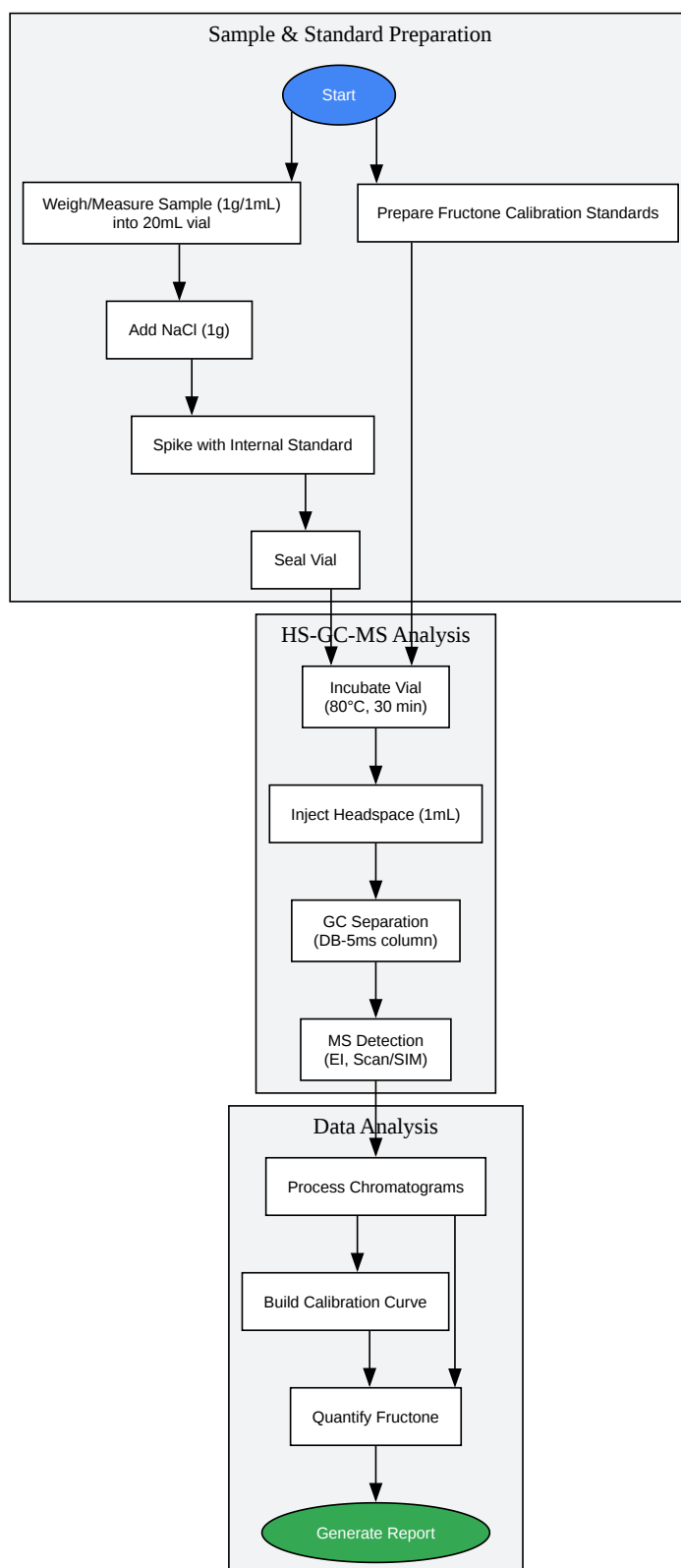
Table 2: **Fructose** Calibration Curve Data

Concentration (µg/mL)	Peak Area (Fructose)	Peak Area (Internal Standard)	Area Ratio (Fructose/IS)
0.1	15,234	1,510,876	0.010
0.5	78,987	1,523,456	0.052
1.0	155,678	1,509,876	0.103
5.0	789,012	1,532,109	0.515
10.0	1,587,432	1,515,678	1.047
25.0	3,987,654	1,525,432	2.614
R ²	{0.9995}		

Table 3: Quantitative Analysis of **Fructose** in Commercial Products

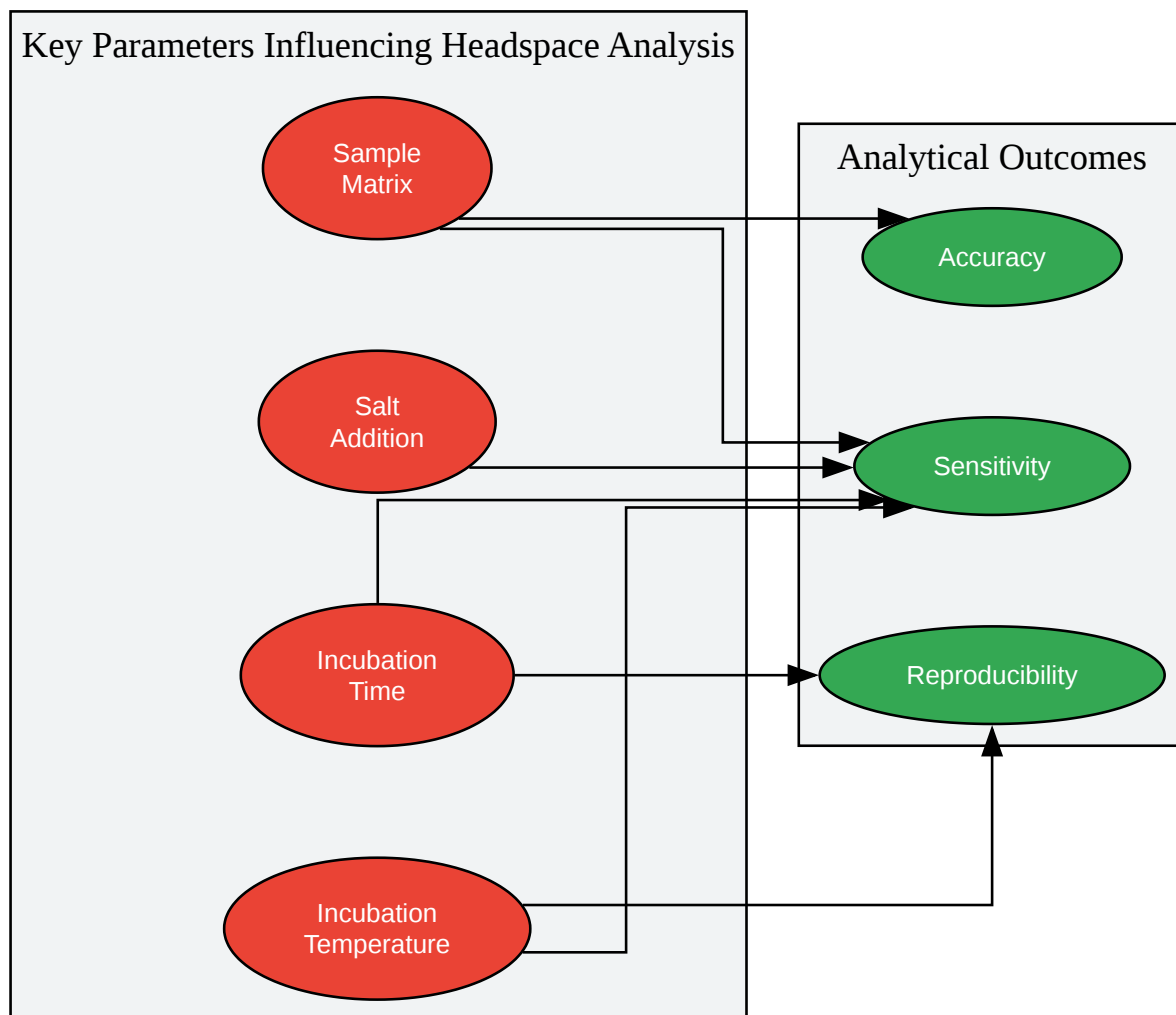
Sample ID	Sample Type	Fructose Concentration (µg/g)	RSD (%) (n=3)
Product A	Air Freshener	15.6	4.2
Product B	Shampoo	5.2	5.8
Raw Material C	Fragrance Oil	12,500	2.1

Mandatory Visualization



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Caption: Experimental workflow for **Fructose** analysis.



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